

# Application Note: Derivatization of Octyltin Trichloride for GC-MS Analysis

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## Compound of Interest

Compound Name: Octyltin trichloride

Cat. No.: B049613

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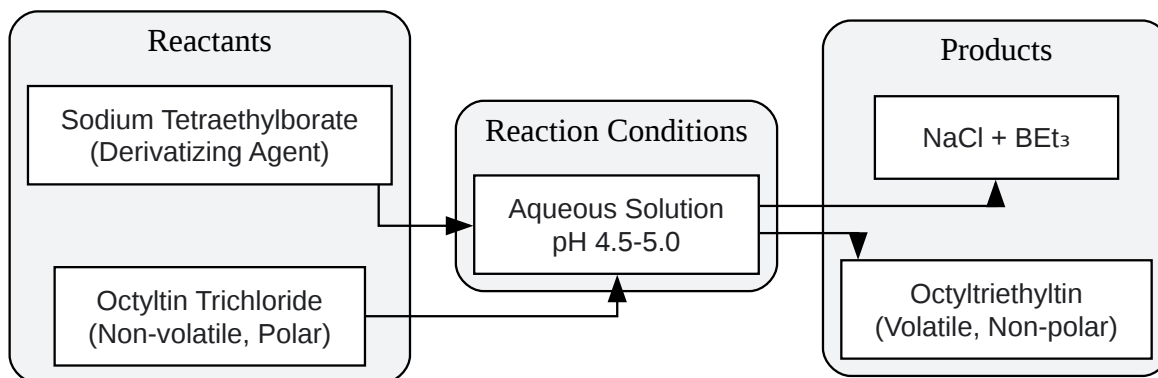
## Introduction

Octyltin compounds are widely used as stabilizers in PVC products, and their analysis is crucial for quality control and safety assessment. Due to the low volatility and high polarity of ionic organotin compounds like **octyltin trichloride**, direct analysis by gas chromatography (GC) is not feasible. Derivatization is a necessary sample preparation step to convert these analytes into more volatile and thermally stable forms suitable for GC analysis.<sup>[1][2]</sup> This application note provides a detailed protocol for the derivatization of **octyltin trichloride** using sodium tetraethylborate (NaBEt<sub>4</sub>) followed by analysis with Gas Chromatography-Mass Spectrometry (GC-MS).

The derivatization process involves the ethylation of **octyltin trichloride**, which replaces the chloride ions with ethyl groups, forming the volatile tetra-alkylated derivative, octyltriethyltin. This method is advantageous as the derivatization can be performed in situ in aqueous samples, simplifying the analytical procedure.<sup>[1]</sup>

## Experimental Workflow

The overall experimental workflow for the derivatization and analysis of **octyltin trichloride** is depicted below.



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## References

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